

An In-depth Technical Guide to Phenyl(2,4,5-trimethylphenyl)methanone

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Compound of Interest

Compound Name: Phenyl(2,4,5-trimethylphenyl)methanone

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **Phenyl(2,4,5-trimethylphenyl)methanone**, a substituted aromatic ketone of significant interest in various chemical and industrial applications. This document delves into its fundamental chemical properties, synthesis via Friedel-Crafts acylation, and its established and potential applications, particularly in the realm of polymer chemistry and organic synthesis.

Core Molecular Attributes

Phenyl(2,4,5-trimethylphenyl)methanone, also known as 2,4,5-Trimethylbenzophenone, is an organic compound characterized by a benzoyl group attached to a 2,4,5-trimethylphenyl moiety. Its chemical structure and properties are foundational to its reactivity and utility.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₆ O	[1][2]
Molecular Weight	224.30 g/mol	[1][2]
CAS Number	52890-52-5	[1][2]
Appearance	Colorless to Light orange to Yellow clear liquid	
Purity (Typical)	>95.0% (GC)	

Synthesis via Friedel-Crafts Acylation: A Mechanistic Perspective

The primary and most efficient method for synthesizing **Phenyl(2,4,5-trimethylphenyl)methanone** is through the Friedel-Crafts acylation of 1,2,4-trimethylbenzene with benzoyl chloride.[1] This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis for creating aryl ketones.

Causality of Experimental Choices:

The selection of a Lewis acid catalyst, typically aluminum chloride (AlCl₃), is critical. The catalyst's role is to generate a highly electrophilic acylium ion from the benzoyl chloride, which is necessary to overcome the aromatic stability of the 1,2,4-trimethylbenzene ring.[3][4] The reaction is typically conducted in an inert solvent to prevent side reactions with the highly reactive acylium ion and the catalyst. The subsequent workup with dilute acid is essential to decompose the aluminum chloride complex formed with the product ketone.

Experimental Protocol: Synthesis of Phenyl(2,4,5-trimethylphenyl)methanone

Materials:

- 1,2,4-Trimethylbenzene
- Benzoyl chloride

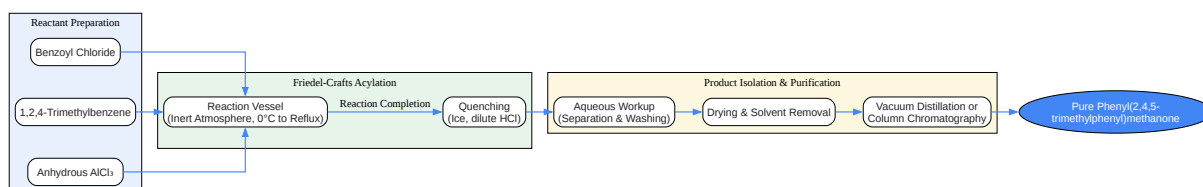
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM) or other suitable inert solvent
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3) solution, saturated
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask with a reflux condenser and a dropping funnel
- Magnetic stirrer and heating mantle
- Separatory funnel

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous aluminum chloride and anhydrous dichloromethane. Cool the mixture in an ice bath.
- **Formation of the Acylium Ion:** Slowly add benzoyl chloride to the stirred suspension of aluminum chloride. The formation of the acylium ion-Lewis acid complex will occur.
- **Electrophilic Attack:** To the cooled mixture, add 1,2,4-trimethylbenzene dropwise from the dropping funnel. Maintain the temperature during the addition.
- **Reaction Progression:** After the addition is complete, allow the reaction to stir at room temperature, followed by gentle heating under reflux to ensure the reaction goes to completion.^[5] The progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** After the reaction is complete, cool the mixture in an ice bath and slowly quench the reaction by the careful addition of crushed ice, followed by dilute hydrochloric acid. This will hydrolyze the aluminum complex.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with dilute HCl, saturated NaHCO_3 solution, and brine.

- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography to yield pure **Phenyl(2,4,5-trimethylphenyl)methanone**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **Phenyl(2,4,5-trimethylphenyl)methanone**.

Applications in Research and Development

While specific drug development applications are not extensively documented in publicly available literature, the utility of **Phenyl(2,4,5-trimethylphenyl)methanone** and its isomers can be inferred from the broader applications of benzophenone derivatives.

- **Chemical Intermediate:** Its primary role is as a versatile intermediate in organic synthesis. The ketone functionality can be further modified, for example, through reduction to a secondary alcohol, which opens up a wide range of subsequent chemical transformations.^[3]

- Photoinitiator in UV Curing: Benzophenone and its derivatives are well-known photoinitiators. [6] Upon absorption of UV radiation, they can generate free radicals, which in turn initiate polymerization reactions. [6] This is crucial in applications like UV-curable inks, coatings, and adhesives. [6][7] While the 2,4,6-trimethyl isomer is more commonly cited for this purpose, it is plausible that **Phenyl(2,4,5-trimethylphenyl)methanone** exhibits similar photochemical activity and could be explored for such applications.
- Biochemical Research: It is listed as a biochemical for proteomics research, suggesting potential use as a building block or a tool compound in the synthesis of more complex molecules for biological studies. [2]

Analytical Characterization

A comprehensive characterization of the synthesized **Phenyl(2,4,5-trimethylphenyl)methanone** is essential to confirm its identity and purity. The following techniques are standard for such analyses:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the sample and identify any isomers or byproducts from the synthesis.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, notably the carbonyl (C=O) stretch of the ketone, which is typically observed in the region of 1650-1690 cm^{-1} .
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the detailed molecular structure by analyzing the chemical shifts and coupling patterns of the hydrogen and carbon atoms in the molecule.

Conclusion

Phenyl(2,4,5-trimethylphenyl)methanone is a valuable chemical compound with a straightforward and well-understood synthesis route via Friedel-Crafts acylation. Its primary utility lies as a chemical intermediate in organic synthesis and its potential application as a photoinitiator in polymer chemistry. For researchers and professionals in drug development and materials science, this compound represents a versatile building block for the creation of more complex and functional molecules. Further research into its specific applications and biological activities is warranted.

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